

Identity and Antimicrobial Activity of Sapindoside B

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Compound Focus: Sapindoside B

CAS No.: 30994-75-3

Cat. No.: S594757

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The table below summarizes key details about **Sapindoside B** from the search results.

Attribute	Details
Chemical Name	Also referred to as "saponin PG" in one source [1].
Class	Triterpenoid saponin [1].

| **Reported Activities** | • **Antimicrobial:** Shows strong activity, with MIC values comparable to standard antibiotics [1]. • **Cytotoxic:** Active against several assayed cancer cell lines [1]. | | **Hemolytic Activity** | Not quantitatively specified in the retrieved documents. |

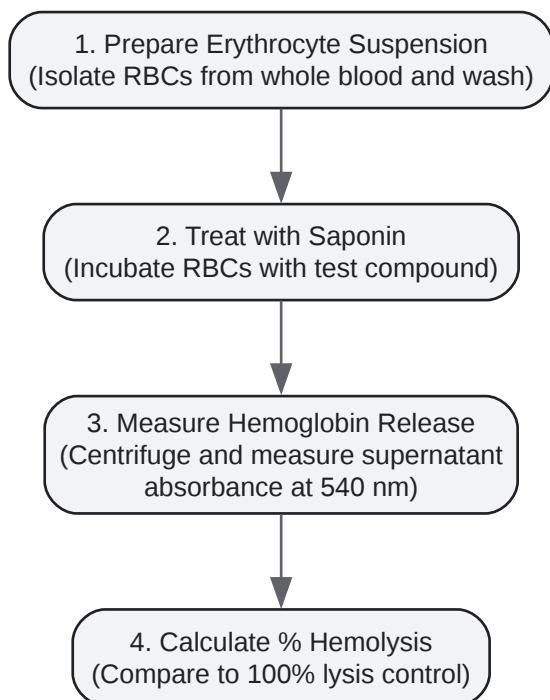
Structure-Activity Relationships and Hemolysis Testing

Although direct data for **Sapindoside B** is unavailable, the search results provide crucial context on how saponin structure influences hemolytic activity and how this toxicity is assessed.

- **Structural Influence on Hemolysis:** Research indicates that the **hemolytic activity of saponins is closely linked to their chemical structure** [2]. A key distinction is made between:
 - **Monodesmosidic saponins:** Having one sugar chain.

- **Bidesmosidic saponins:** Having two sugar chains. The bidesmosidic structure generally affects hemolytic potency [2].
- **Standard Experimental Protocol:** The **hemolysis assay** is the standard method for evaluating saponin-induced toxicity. The workflow below illustrates the general procedure researchers use to generate the quantitative data you're seeking [3].

In Vitro Hemolysis Assay Workflow



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References

1. Biologically Active Triterpenoids from *Cephalaria ambrosioides* [thieme-connect.com]
2. [Saponins and hemolytic activity. Saponins and glycosides ... [pubmed.ncbi.nlm.nih.gov]
3. Traditional and Computational Screening of Non-Toxic ... [pmc.ncbi.nlm.nih.gov]

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